

An In-depth Technical Guide to the Safety and Handling of Dinoseb Acetate

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Compound of Interest

Compound Name: *Dinoseb acetate*

Cat. No.: *B1212917*

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Introduction: **Dinoseb acetate** is an obsolete dinitrophenol herbicide, formerly used for post-emergence control of broad-leaved weeds in various crops.[1] It is now recognized as a highly hazardous substance and its use has been banned in many regions.[2] **Dinoseb acetate** is characterized by its high acute toxicity to mammals, potential for reproductive and developmental effects, and significant environmental hazards, particularly to aquatic organisms.[2][3][4] Its mechanism of action involves the uncoupling of oxidative phosphorylation, which disrupts cellular energy production.[1][4] This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures required for researchers, scientists, and drug development professionals who may encounter this compound.

Section 1: Hazard Identification and Classification

Dinoseb acetate is classified as a highly hazardous substance under multiple global systems.[2] Exposure can occur through inhalation, skin absorption, and ingestion, with the skin being a primary route of absorption.[3][5] The substance is irritating to the eyes and may have effects on the central nervous system, with high-level exposure potentially leading to death.[3][5] Long-term or repeated exposure may affect the hematopoietic system and may cause reproductive toxicity in humans.[5]

Table 1: GHS Hazard Classification for **Dinoseb Acetate**

Hazard Class	Hazard Statement	GHS Code	Citations
Acute Toxicity, Oral	Toxic if swallowed	H301	[2] [3] [6]
Acute Toxicity, Dermal	Toxic in contact with skin	H311	[2] [3] [6]
Serious Eye Irritation	Causes serious eye irritation	H319	[2] [6]
Reproductive Toxicity	May damage the unborn child. Suspected of damaging fertility.	H360Df	[2]
Hazardous to the Aquatic Environment, Acute	Very toxic to aquatic life	H400	[2]

| Hazardous to the Aquatic Environment, Chronic | Very toxic to aquatic life with long lasting effects | H410 [\[2\]](#)[\[6\]](#) |

Additional Hazards:

- **Combustibility:** The substance is combustible, and liquid formulations with organic solvents may be flammable. It gives off irritating or toxic fumes, including nitrogen oxides, in a fire.[\[3\]](#)
[\[5\]](#)
- **Explosion Risk:** There is a risk of fire and explosion if the substance is heated under confinement.[\[5\]](#)[\[7\]](#) Dust from the solid form can create an explosive mixture with air.[\[7\]](#)

Section 2: Toxicological and Physicochemical Properties

The high toxicity of **Dinoseb acetate** is reflected in its low lethal dose values across various species and exposure routes.

Table 2: Quantitative Toxicity Data

Metric	Species	Value	Citations
Acute Oral LD50	Rat	55-65 mg/kg	[1]
Acute Oral LD50	Guinea Pig	25 mg/kg	[4]
Acute Dermal LD50	Rabbit	80-200 mg/kg	[4]
Acute Inhalation LC50 (4h)	Rat	1.3 mg/L air	[1]
Acute Oral LD50	Birds	7-9 mg/kg	[4]
5-8 Day Dietary LC50	Quail	409 ppm	[4]
5-8 Day Dietary LC50	Pheasant	515 ppm	[4]
96-hour LC50	Lake Trout	44 µg/L	[4]

| 96-hour LC50 | Catfish | 118 µg/L |[4] |

Table 3: Physical and Chemical Properties

Property	Value / Description	Citations
Appearance	Yellow crystals or brown viscous oily liquid with a characteristic odor.	[5]
Chemical Formula	C12H14N2O6	[3]
Aqueous Solubility	High	[2]

| Chemical Dangers | Decomposes on heating or burning, producing toxic nitrogen oxide fumes. The aqueous solution is a weak acid. It is hydrolyzed by acids and alkalis to dinoseb. |[5] |

Section 3: Handling Protocols and Personal Protection

Given its high toxicity, the cardinal rule for handling **Dinoseb acetate** is to AVOID ALL CONTACT.[5] A thorough risk assessment must be conducted before any handling activities.

Safe Handling Procedures

- Work should only be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Avoid the formation of dust and aerosols.[6] If working with the solid form, moisten it first to prevent dusting where appropriate.[3][5]
- Use non-sparking tools and implement measures to prevent electrostatic discharge.[6]
- Do not eat, drink, or smoke in the handling area.[5]
- Wash hands thoroughly after handling, before eating, and before leaving the work area.[5]
- Empty containers may contain hazardous residues and should be handled with the same precautions as the substance itself. Do not cut, drill, grind, or weld on or near containers.[7]

Storage Requirements

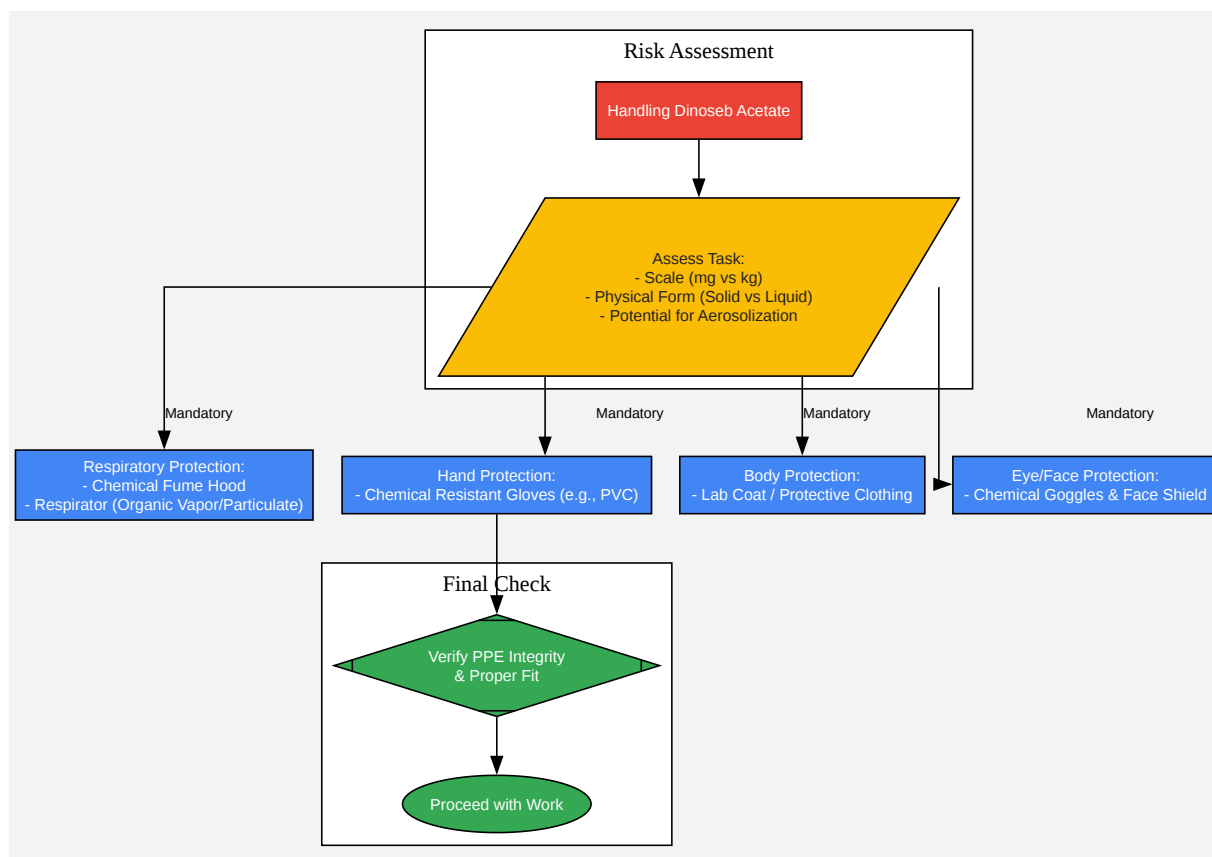
- Store in original, tightly sealed containers in a cool, dry, and well-ventilated location.[5][6][8]
- Store locked up and out of direct sunlight.[6]
- The storage area must not have drain or sewer access.[5][6]
- Segregate from incompatible materials such as strong bases, food, and feedstuffs.[5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory. The selection of specific PPE is dependent on the concentration and quantity of the hazardous substance being handled.

- Respiratory Protection: A filter respirator for organic gases and particulates, adapted to the airborne concentration of the substance, is required.[3][5][6] Local exhaust ventilation is essential.[5][6]

- Eye and Face Protection: Wear a face shield or chemical safety goggles in combination with respiratory protection.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear chemical protective gloves (e.g., PVC).[\[6\]](#)[\[7\]](#) The suitability and durability of a glove type depend on usage. Care must be taken when removing gloves to avoid skin contact.[\[7\]](#)
- Body Protection: Wear protective clothing to prevent any possibility of skin contact.[\[5\]](#)[\[6\]](#)[\[7\]](#)



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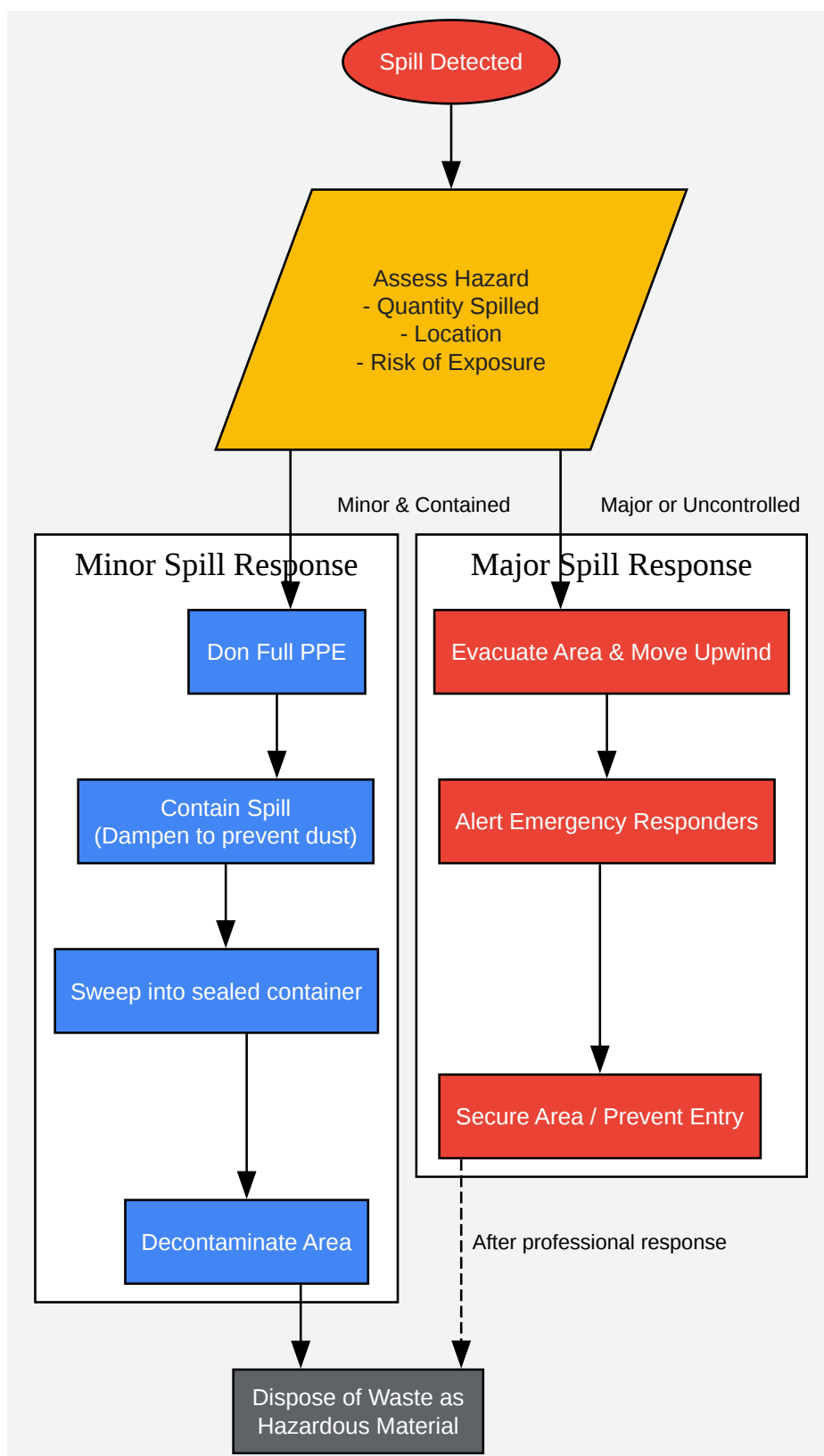
Figure 1: Personal Protective Equipment (PPE) Protocol.

Section 4: Emergency Procedures

Immediate and correct response during an emergency is critical to mitigating the severe hazards of **Dinoseb acetate**.

Spill Response Protocol

- General: Do NOT allow the chemical to enter the environment.[3][5] Personnel involved in cleanup must wear full personal protective equipment.[3][5]
- Minor Spills:
 - Avoid breathing dust and ensure the area is well-ventilated.[7]
 - Use dry clean-up procedures; avoid generating dust.[7]
 - If appropriate, dampen the spilled solid with water to prevent dusting before sweeping.[7]
 - Carefully sweep the substance into covered, sealable, and properly labeled containers for disposal.[3][5]
- Major Spills:
 - Evacuate the area immediately and move upwind.[7]
 - Alert emergency responders, providing the location and nature of the hazard.[7]
 - Prevent the spill from entering sewers or waterways.



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Figure 2: **Dinoseb Acetate** Spill Response Workflow.

First Aid Measures

In all cases of exposure, seek immediate medical attention.^{[3][5]} Effects may be delayed for several hours.^[9]

Table 4: First Aid Procedures

Exposure Route	First Aid Protocol	Citations
Inhalation	Move the victim to fresh air and keep them at rest. If breathing is difficult or has stopped, provide artificial respiration. Refer immediately for medical attention.	^{[3][5][7]}
Skin Contact	Immediately remove all contaminated clothing. Rinse and then wash the affected skin with plenty of soap and water. Refer immediately for medical attention.	^{[3][5][10]}
Eye Contact	Immediately flush the eyes with plenty of water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing. Refer immediately for medical attention.	^{[3][5][10]}

| Ingestion | Rinse mouth. Give a slurry of activated charcoal in water to drink. Do NOT induce vomiting. Keep the victim at rest. Refer immediately for medical attention. ^{[3][5][7]} |

Conclusion:

Dinoseb acetate is a substance with a formidable hazard profile, including high acute toxicity, reproductive hazards, and significant environmental risks. Its handling demands the highest level of caution and adherence to stringent safety protocols. All personnel must be thoroughly trained on its dangers, proper handling techniques, required personal protective equipment, and emergency procedures. Any work with this compound should be preceded by a comprehensive risk assessment to ensure the safety of laboratory personnel and the protection of the environment.

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